

# A Comparative Guide to Amotosalen and Riboflavin Pathogen Inactivation Technologies

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## Compound of Interest

Compound Name: Amotosalen

Cat. No.: B1665471

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This guide provides an objective comparison of two leading pathogen inactivation (PI) technologies used to enhance the safety of blood components for transfusion: the **amotosalen**/UVA light system (INTERCEPT™ Blood System) and the riboflavin/UV light system (Mirasol® PRT System). The information presented is supported by experimental data to aid in the evaluation of these technologies for research and clinical applications.

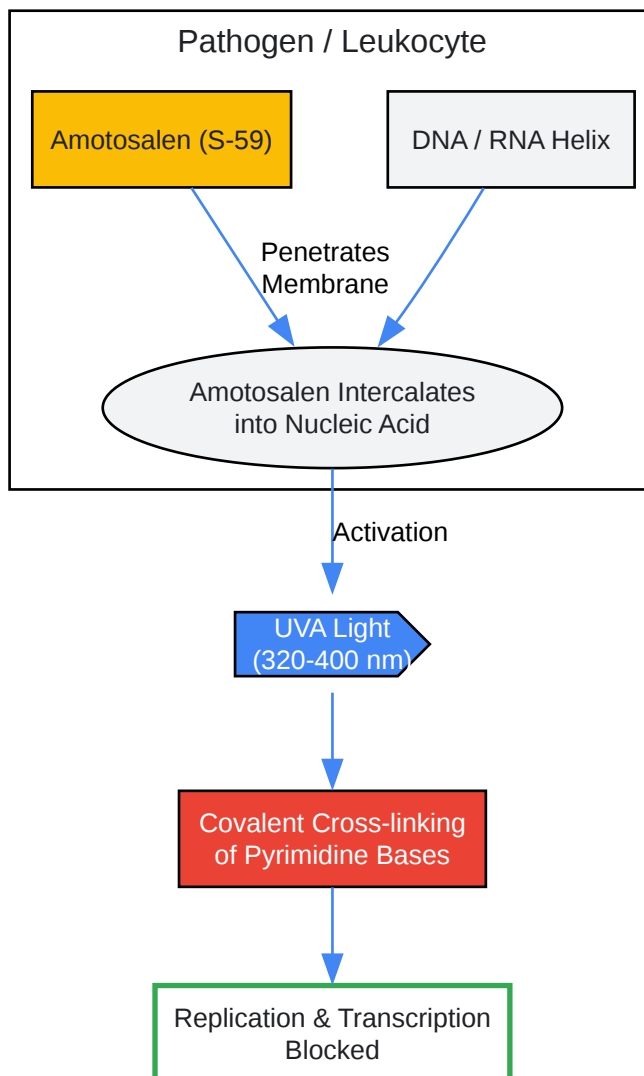
## Mechanism of Action

Both technologies target the nucleic acids of pathogens, rendering them incapable of replication and thus non-infectious. However, the specific molecular mechanisms differ significantly.

### Amotosalen/UVA (INTERCEPT™)

The INTERCEPT system utilizes **amotosalen**, a synthetic psoralen compound.[1][2][3] This photoactive molecule penetrates the cellular and nuclear membranes of pathogens and leukocytes.[4] It intercalates into double-stranded regions of DNA and RNA.[1][3] Upon activation by UVA light (320-400 nm), **amotosalen** forms covalent cross-links with pyrimidine bases (thymine, cytosine, and uracil), which irreversibly blocks the replication and transcription of the nucleic acids.[1][4][5]

## Amotosalen/UVA Mechanism of Action

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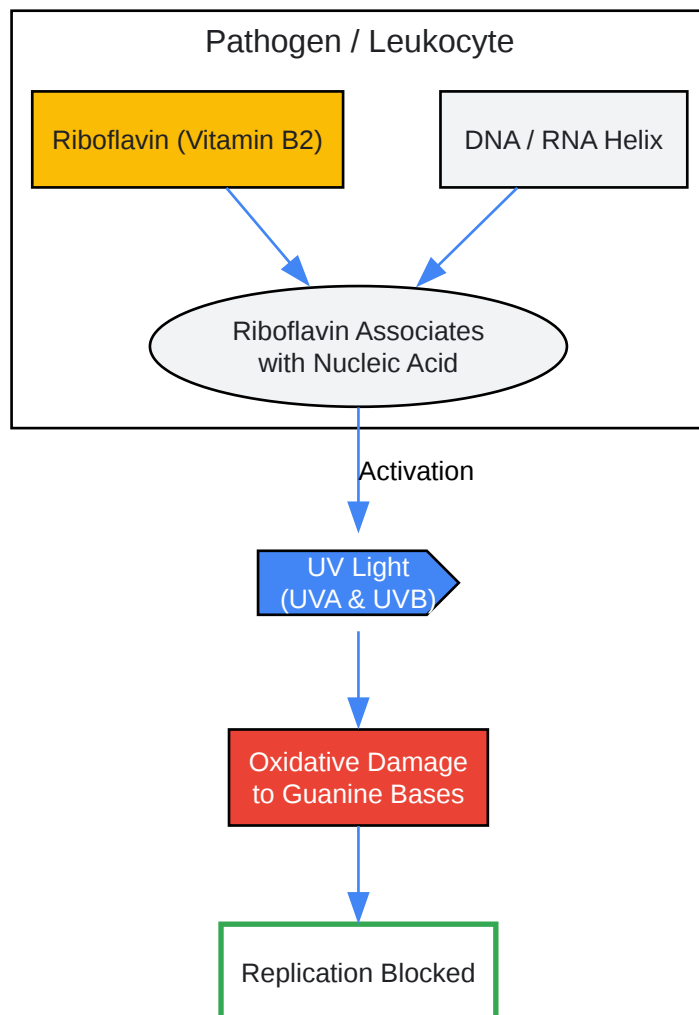
## Amotosalen/UVA Mechanism of Action

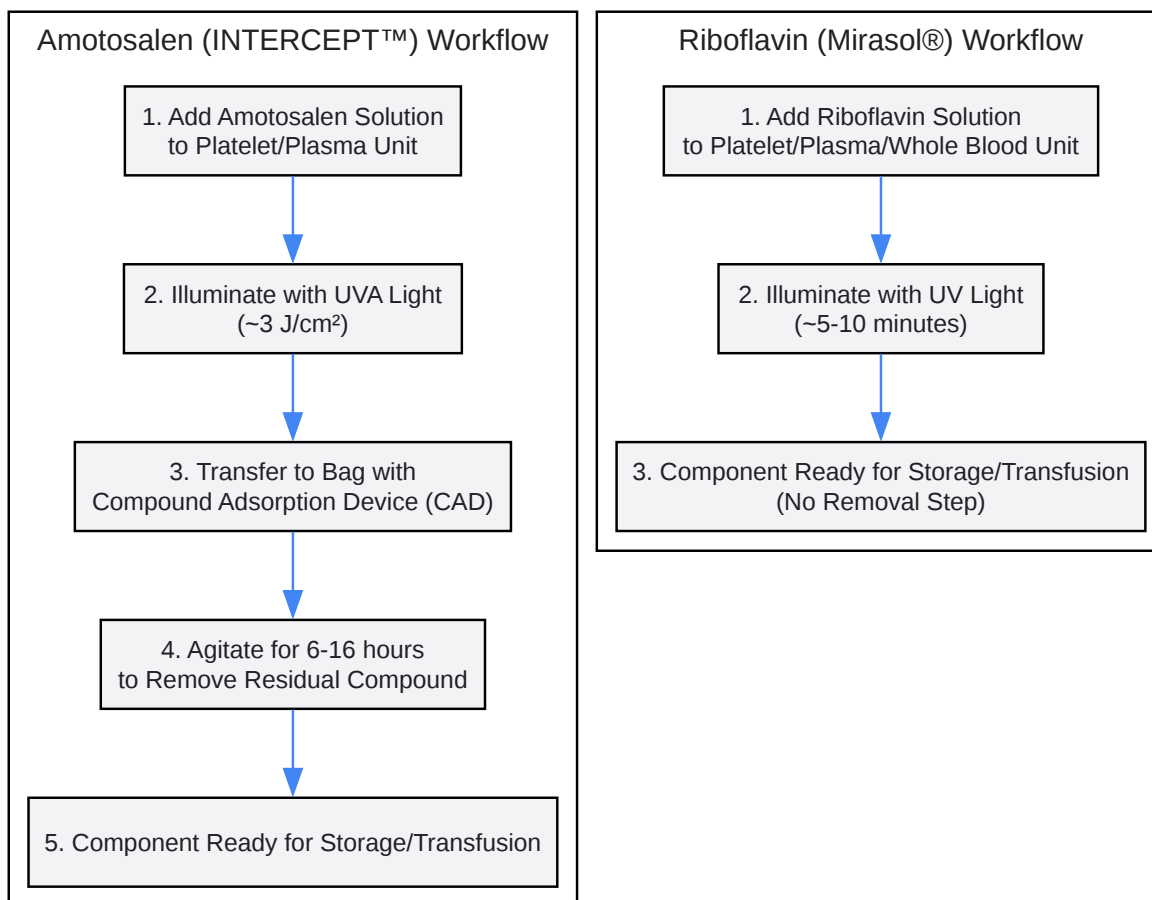
**Riboflavin/UV (Mirasol®)**

The Mirasol system uses riboflavin (Vitamin B2), a naturally occurring compound, as a photosensitizer.[6][7] When exposed to broad-spectrum UV light (primarily UVA and UVB, 285-365 nm), riboflavin associates with nucleic acids and initiates a photochemical reaction.[4] This

process primarily involves an oxygen-independent electron transfer that causes irreversible oxidative damage to guanine bases in DNA and RNA, preventing replication.[4][6][8]

## Riboflavin/UV Mechanism of Action





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